

# An In-depth Technical Guide to Acid Red 26 and its Synonyms

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## Compound of Interest

Compound Name: Acid Red 26

Cat. No.: B1679045

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **Acid Red 26**, a versatile azo dye known by several synonyms, most notably Ponceau de Xylidine and Ponceau R.

**Acid Red 26** is a red azo dye frequently utilized in histology for staining tissues.<sup>[1]</sup> It is particularly recognized for its application in Masson's trichrome staining, where it imparts a slight orange hue to red-staining cytoplasmic structures.<sup>[2][3][4]</sup> This guide delves into its chemical identity, physical properties, and detailed experimental applications.

## Nomenclature and Identification

**Acid Red 26** is known by a multitude of synonyms across various industries and historical contexts. Clarity in its identification is crucial for reproducible experimental outcomes. The primary identifiers for this compound are its CAS (Chemical Abstracts Service) number, 3761-53-3, and its Colour Index number, C.I. 16150.<sup>[5]</sup>

A comprehensive, though not exhaustive, list of its synonyms includes:

- Ponceau de Xylidine
- Ponceau R
- Ponceau 2R

- Xylidine Ponceau
- Xylidine Ponceau 2R
- **C.I. Acid Red 26**
- Food Red 5
- Ponceau G
- Red R

## Physicochemical Properties

The utility of **Acid Red 26** in various applications is dictated by its chemical and physical properties. It is a disodium salt of 4-[(2,4-dimethylphenyl)azo]-3-hydroxy-2,7-naphthalenedisulfonic acid. A summary of its key quantitative data is presented in the table below.

Property	Value	References
CAS Number	3761-53-3	
C.I. Number	16150	
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	
Molecular Weight	480.42 g/mol	
Appearance	Dark red crystals or red powder	
Solubility in Water	Readily soluble; 1 to 10 mg/mL at 20°C	
Solubility in Ethanol	Slightly soluble/Hardly soluble	
Absorption Maximum (λ <sub>max</sub> ) in Water	499 nm, 502 nm, 503-508 nm	
Typical Dye Content	≥ 60%, >70%, ≥ 78%, >80%	

## Experimental Protocols

The primary application of **Acid Red 26** in a research setting is as a component of the plasma stain in Masson's trichrome staining protocol. This histological technique is invaluable for differentiating collagen from muscle and other cytoplasmic components.

### Masson's Trichrome Staining Protocol

This protocol is a widely accepted method for visualizing connective tissue.

#### Reagents:

- Bouin's Solution (Mordant): Optional, but recommended for formalin-fixed tissues to improve staining quality.
- Weigert's Iron Hematoxylin: For nuclear staining.
- Biebrich Scarlet-Acid Fuchsin Solution (Plasma Stain):
  - Biebrich Scarlet (or Ponceau de Xylidine/**Acid Red 26**)
  - Acid Fuchsin
  - Glacial Acetic Acid
- Phosphomolybdic/Phosphotungstic Acid Solution: For differentiation.
- Aniline Blue or Light Green Solution (Collagen Stain):
- 1% Acetic Acid Solution: For rinsing.

#### Procedure:

- Deparaffinization and Rehydration: Sections are deparaffinized in xylene and rehydrated through a graded series of ethanol to distilled water.
- Mordanting (Optional): For formalin-fixed tissues, incubate sections in Bouin's solution at 56-60°C for 1 hour. Rinse with running tap water until the yellow color disappears.

- Nuclear Staining: Stain with Weigert's iron hematoxylin for 10 minutes. Rinse in running tap water for 10 minutes.
- Plasma Staining: Stain with Biebrich Scarlet-Acid Fuchsin solution for 10-15 minutes. Rinse in distilled water.
- Differentiation: Place in phosphomolybdic-phosphotungstic acid solution for 10-15 minutes, or until the collagen is decolorized.
- Collagen Staining: Transfer directly to aniline blue or light green solution and stain for 5-10 minutes.
- Rinsing: Rinse briefly in 1% acetic acid solution for 2-5 minutes.
- Dehydration and Mounting: Dehydrate rapidly through graded alcohols, clear in xylene, and mount with a resinous mounting medium.

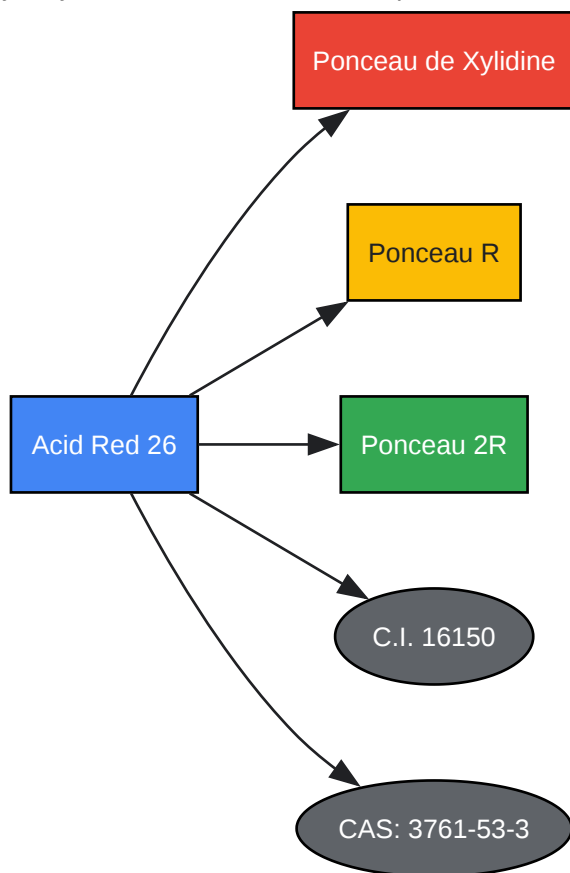
#### Expected Results:

- Nuclei: Black
- Cytoplasm, Keratin, Muscle Fibers: Red
- Collagen: Blue or Green (depending on the counterstain used)

## Visualizing Experimental Workflows

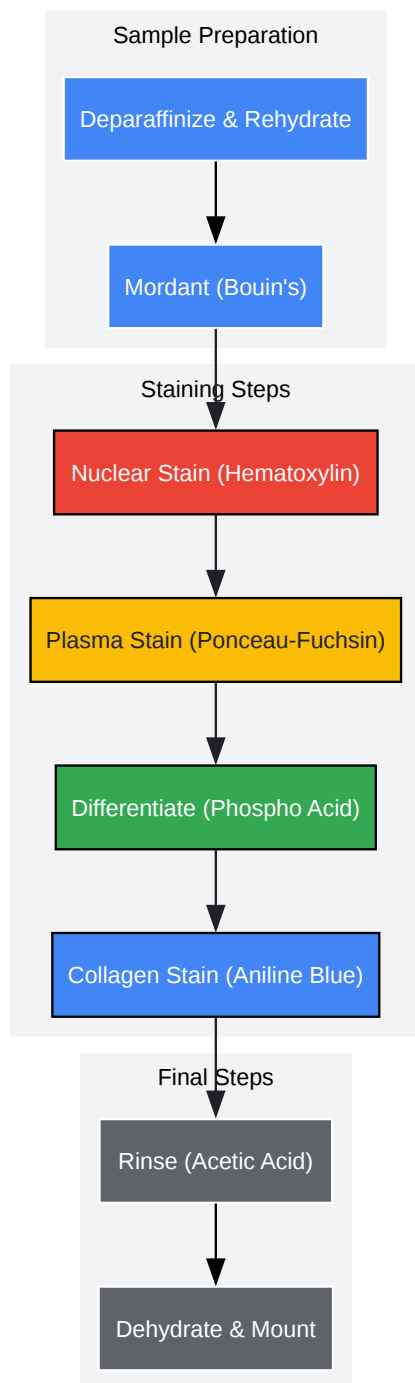
To further clarify the relationships and processes involving **Acid Red 26**, the following diagrams are provided.

## Synonym and Identifier Relationship for Acid Red 26

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Caption: Interrelationship of common synonyms and identifiers for **Acid Red 26**.

## Workflow for Masson's Trichrome Staining

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Caption: Sequential workflow of the Masson's Trichrome staining protocol.

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